

An In-depth Technical Guide to 1-Ethyl-4-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethyl-4-iodobenzene

Cat. No.: B1345684

[Get Quote](#)

This technical guide provides a comprehensive overview of **1-Ethyl-4-iodobenzene**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development and organic synthesis.

Nomenclature

- IUPAC Name: **1-ethyl-4-iodobenzene**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: 4-Ethyl iodobenzene, p-Ethyl iodobenzene, 4-Iodoethylbenzene, Benzene, 1-ethyl-4-iodo-[\[1\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **1-Ethyl-4-iodobenzene**.

Property	Value	Reference
Molecular Formula	C8H9I	[1][2][4]
Molecular Weight	232.06 g/mol	[1][4]
CAS Number	25309-64-2	[1][2][4]
Appearance	Colorless to pale yellow liquid or solid	[5]
Melting Point	-17 °C	[4][6]
Boiling Point	112-113 °C (at 20 mmHg)	[4]
209 °C	[6]	
Density	1.6 g/cm ³	[4][6]
Refractive Index	1.5905-1.5925	[4]
1.591	[6]	
Flash Point	107 °C	[3][4]
Solubility	Insoluble in water; Soluble in organic solvents like ether and chloroform.	[5]
InChI Key	OOLSRHZMXAYDFB-UHFFFAOYSA-N	[1][2]
SMILES	<chem>CCC1=CC=C(C=C1)I</chem>	[1][2][3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-Ethyl-4-iodobenzene** are not extensively available in the provided search results, a general synthetic approach can be inferred. A common method for the preparation of similar compounds is through electrophilic aromatic substitution, specifically the iodination of ethylbenzene.

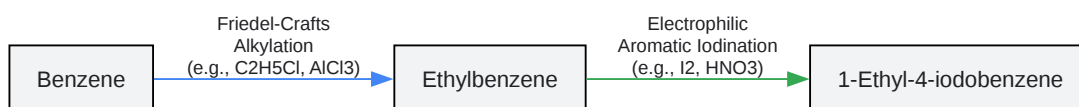
General Synthesis of **1-Ethyl-4-iodobenzene** via Electrophilic Iodination:

- Reactants: Ethylbenzene, an iodinating agent (e.g., iodine), and an oxidizing agent (e.g., nitric acid or hydrogen peroxide) or a Lewis acid catalyst.
- Procedure:
 - Ethylbenzene is dissolved in a suitable solvent.
 - The iodinating agent and the oxidizing agent/catalyst are added to the solution.
 - The reaction mixture is stirred at a specific temperature for a period of time to allow for the substitution to occur, primarily at the para position due to the directing effect of the ethyl group.
 - The reaction is then quenched, and the product is isolated and purified, typically through extraction and distillation or chromatography.

It is important to note that this is a generalized procedure and specific reaction conditions can vary. One source suggests that 4-Ethyl iodobenzene can be prepared by the SN2 substitution reaction of iodobenzene and ethylene, although this is a less common method for this type of compound.[5]

Logical Relationship: Synthesis Pathway

The following diagram illustrates a plausible synthetic pathway for **1-Ethyl-4-iodobenzene** from benzene.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **1-Ethyl-4-iodobenzene** from benzene.

This guide provides foundational information for professionals working with **1-Ethyl-4-iodobenzene**. For specific applications and detailed safety protocols, consulting comprehensive chemical databases and safety data sheets is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Ethyl-4-iodobenzene | C₈H₉I | CID 141189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-ETHYL-4-IODOBENZENE | CAS 25309-64-2 [matrix-fine-chemicals.com]
- 3. 1-Ethyl-4-iodobenzene, 98% | Fisher Scientific [fishersci.ca]
- 4. chemwhat.com [chemwhat.com]
- 5. chembk.com [chembk.com]
- 6. 1-ethyl-4-iodobenzene [stenutz.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Ethyl-4-iodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345684#1-ethyl-4-iodobenzene-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com